

Preparation of DRI-C21045 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: DRI-C21045

Cat. No.: B10783251

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Abstract

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the preparation, handling, and storage of a stock solution of the small molecule inhibitor **DRI-C21045** in dimethyl sulfoxide (DMSO). **DRI-C21045** is a potent and selective inhibitor of the CD40-CD40L protein-protein interaction, a critical pathway in immune regulation.[1][2][3] Accurate preparation of stock solutions is paramount for ensuring the reproducibility and reliability of experimental results in studies involving this compound. This protocol outlines the necessary materials, a detailed step-by-step procedure, safety precautions, and storage recommendations.

Introduction to DRI-C21045

DRI-C21045 is a small molecule inhibitor that specifically targets the interaction between CD40 and its ligand, CD40L (CD154).[1][2][3] This interaction is a key co-stimulatory signal essential for T cell-dependent B cell activation, proliferation, and immunoglobulin class switching.[3] By disrupting this pathway, **DRI-C21045** has shown potential in modulating immune responses, making it a valuable tool for research in autoimmune diseases, transplantation, and other inflammatory conditions.[2][4][5] In cellular assays, **DRI-C21045** has demonstrated low micromolar inhibitory activity, affecting downstream signaling events such as NF- κ B activation and B cell proliferation.[1][4][5]

Quantitative Data Summary

The following table summarizes the key quantitative information for **DRI-C21045**.

Property	Value	Reference
Molecular Weight	580.61 g/mol	[5][6]
Molecular Formula	C ₃₂ H ₂₄ N ₂ O ₇ S	[5]
CAS Number	2101765-81-3	[5][6]
Solubility in DMSO	2 mg/mL (approximately 3.44 mM)	[5][7]
IC ₅₀ (CD40-CD40L PPI)	0.17 µM	[1][5]
IC ₅₀ (NF-κB activation)	17.1 µM	[1][5]
IC ₅₀ (B cell proliferation)	4.5 µM	[1][5]

Experimental Protocol: Preparation of a 10 mM DRI-C21045 Stock Solution in DMSO

This protocol details the procedure for preparing a 10 mM stock solution of **DRI-C21045** in 100% anhydrous DMSO. The principles can be adapted for other desired concentrations.

Materials and Equipment

- **DRI-C21045** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity, sterile-filtered[8]
- Analytical balance (readable to at least 0.1 mg)
- Calibrated micropipettes (P1000, P200, P20)
- Sterile, nuclease-free microcentrifuge tubes (e.g., 1.5 mL or 2.0 mL)
- Sterile, nuclease-free pipette tips
- Vortex mixer

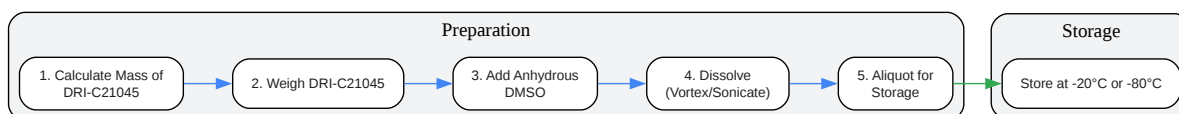
- Water bath sonicator (recommended)
- Personal Protective Equipment (PPE): Safety glasses, lab coat, chemical-resistant gloves (e.g., butyl rubber or neoprene; standard nitrile gloves are not recommended for prolonged contact with DMSO)[9]

Step-by-Step Procedure

- Calculation:
 - Determine the mass of **DRI-C21045** required to prepare the desired volume of a 10 mM stock solution.
 - Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - Example for 1 mL of 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 580.61 \text{ g/mol} / 1000 = 5.8061 \text{ mg}$
- Weighing the Compound:
 - Place a sterile microcentrifuge tube on the analytical balance and tare the balance.
 - Carefully weigh out the calculated mass of **DRI-C21045** powder into the microcentrifuge tube.
- Adding DMSO:
 - Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **DRI-C21045** powder. For the example above, add 1 mL of DMSO.
- Dissolution:
 - Tightly cap the microcentrifuge tube.
 - Vortex the tube for 1-2 minutes to facilitate dissolution.

- Visually inspect the solution for any undissolved particles.
- If the compound is not fully dissolved, sonicate the tube in a water bath sonicator for 5-10 minutes.[5][7] Intermittently vortex the tube during sonication.
- Final Inspection and Aliquoting:
 - Once the **DRI-C21045** is completely dissolved and the solution is clear, briefly centrifuge the tube to collect any droplets from the cap.
 - To avoid repeated freeze-thaw cycles, which can lead to compound degradation and moisture absorption, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, clearly labeled microcentrifuge tubes.[8]

Experimental Workflow Diagram



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Caption: Workflow for preparing **DRI-C21045** stock solution.

Safety Precautions and Handling

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **DRI-C21045** and DMSO.[9][10]
- Ventilation: Handle DMSO in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of vapors.[11][12]
- DMSO Permeability: DMSO can readily penetrate the skin and can carry dissolved substances with it.[9][13] Therefore, it is crucial to avoid direct skin contact. If contact occurs,

wash the affected area immediately and thoroughly with soap and water.[14]

- Hygroscopicity of DMSO: DMSO is highly hygroscopic and will readily absorb moisture from the air.[8] Use anhydrous DMSO and keep the container tightly sealed when not in use to prevent compound precipitation.[8]
- Disposal: Dispose of all waste materials, including empty vials and used pipette tips, in accordance with local, state, and federal regulations for chemical waste.

Storage and Stability

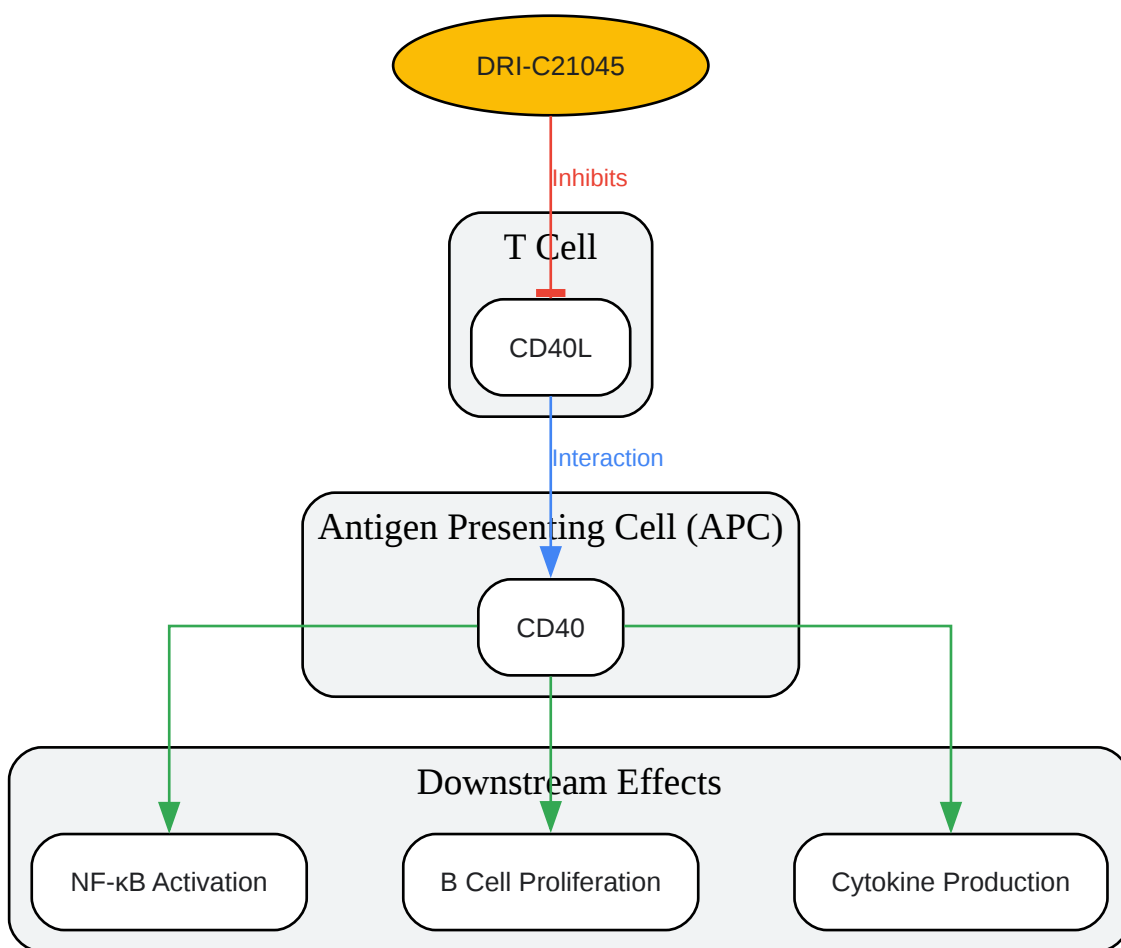
- Powder: Store the solid **DRI-C21045** powder at -20°C for long-term storage (up to 3 years). [5][6]
- Stock Solution: Store the aliquoted **DRI-C21045** stock solution in DMSO at -20°C for short to medium-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[1][5]
- Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles of the stock solution to maintain its stability and prevent moisture absorption.[8]

Quality Control

- Visual Inspection: Before each use, visually inspect the thawed stock solution for any signs of precipitation. If precipitates are observed, gently warm the tube and vortex or sonicate to redissolve the compound.
- Concentration Verification: For critical applications, the concentration of the stock solution can be verified using analytical techniques such as HPLC-UV.
- Negative Controls: In cellular experiments, it is essential to include a vehicle control group treated with the same final concentration of DMSO as the experimental groups to account for any solvent effects.

Signaling Pathway

The following diagram illustrates the simplified signaling pathway inhibited by **DRI-C21045**.



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Caption: **DRI-C21045** inhibits the CD40-CD40L interaction.

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